

A Comparative Guide to Confirming the Purity and Identity of 1-demethyl-colchicine

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Compound of Interest

Compound Name: Colchicine, 1-demethyl-

Cat. No.: B15125229

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For researchers, scientists, and drug development professionals, establishing the purity and identity of a compound is a critical first step in any experimental workflow. This guide provides a comprehensive comparison of analytical methodologies for the characterization of 1-demethyl-colchicine, a significant metabolite and derivative of colchicine. Furthermore, it compares its biological activity with other tubulin-binding agents and outlines its role in relevant signaling pathways.

Identity and Purity Assessment of 1-demethyl-colchicine

The identity and purity of 1-demethyl-colchicine are typically established using a combination of chromatographic and spectroscopic techniques. These methods provide orthogonal information, ensuring a comprehensive characterization of the compound.

Table 1: Analytical Techniques for the Characterization of 1-demethyl-colchicine

Technique	Parameter Measured	Typical Results for 1-demethyl-colchicine
High-Performance Liquid Chromatography (HPLC)	Retention Time (t_R), Peak Purity	A single major peak with a specific retention time under defined conditions, indicating high purity.
Mass Spectrometry (MS)	Mass-to-charge ratio (m/z)	Provides the molecular weight of the compound. For $C_{21}H_{23}NO_6$, the expected $[M+H]^+$ is approximately 386.15 g/mol .
Nuclear Magnetic Resonance (NMR) Spectroscopy (1H and ^{13}C)	Chemical shifts (δ), coupling constants (J)	A unique spectral fingerprint that confirms the specific arrangement of atoms within the molecule, distinguishing it from other colchicine derivatives.
X-ray Crystallography	Three-dimensional atomic structure	Provides definitive structural confirmation and information on stereochemistry.[1]

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Determination

A reversed-phase HPLC method is a robust technique for assessing the purity of 1-demethyl-colchicine and detecting potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water (containing an optional modifier like 0.1% formic acid for improved peak shape). A typical starting point could be a 30:70 (v/v) mixture of acetonitrile and water.

- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength of 245 nm.
- Sample Preparation: A stock solution of 1-demethyl-colchicine is prepared in the mobile phase or a compatible solvent (e.g., methanol) at a concentration of approximately 1 mg/mL.
- Analysis: The retention time of the main peak corresponding to 1-demethyl-colchicine is recorded. Purity is calculated based on the area percentage of the main peak relative to the total area of all observed peaks. O-demethylated metabolites of colchicine, including 1-demethyl-colchicine, can be effectively detected using liquid chromatography-high-resolution mass spectrometry (LC-HRMS/MS)[2][3].

Mass Spectrometry (MS) for Identity Confirmation

Mass spectrometry is employed to determine the molecular weight of 1-demethyl-colchicine, confirming its elemental composition. Electrospray ionization (ESI) is a common technique for this class of compounds.

- Instrumentation: A mass spectrometer, often coupled with an HPLC system (LC-MS).
- Ionization Mode: Positive electrospray ionization (ESI+).
- Analysis: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the resulting ions is measured. For 1-demethyl-colchicine ($C_{21}H_{23}NO_6$), the expected protonated molecule $[M+H]^+$ would have an m/z of approximately 386.15. High-resolution mass spectrometry can provide a more accurate mass measurement to further confirm the elemental formula. The purity and structure of synthesized colchicine derivatives can be determined using ESI-MS, NMR, and X-ray analysis[1].

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy provides detailed information about the chemical environment of each proton and carbon atom in the molecule, allowing for unambiguous structural confirmation.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).

- Solvent: Deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Experiments:
 - ^1H NMR: Provides information on the number of different types of protons and their neighboring protons.
 - ^{13}C NMR: Provides information on the number of different types of carbon atoms. The disappearance of the signal for the C1 methoxy group in the ^{13}C NMR spectrum is evidence of the formation of 1-demethyl-colchicine[1].
 - 2D NMR (e.g., COSY, HSQC, HMBC): Used to establish connectivity between protons and carbons, confirming the complete molecular structure.
- Sample Preparation: The sample is dissolved in the deuterated solvent at a suitable concentration (typically 1-10 mg in 0.5-0.7 mL).

Comparison with Alternative Tubulin Inhibitors

1-demethyl-colchicine belongs to the class of tubulin-binding agents that inhibit microtubule polymerization by binding to the colchicine-binding site on β -tubulin. Its performance can be compared to other compounds targeting the same site.

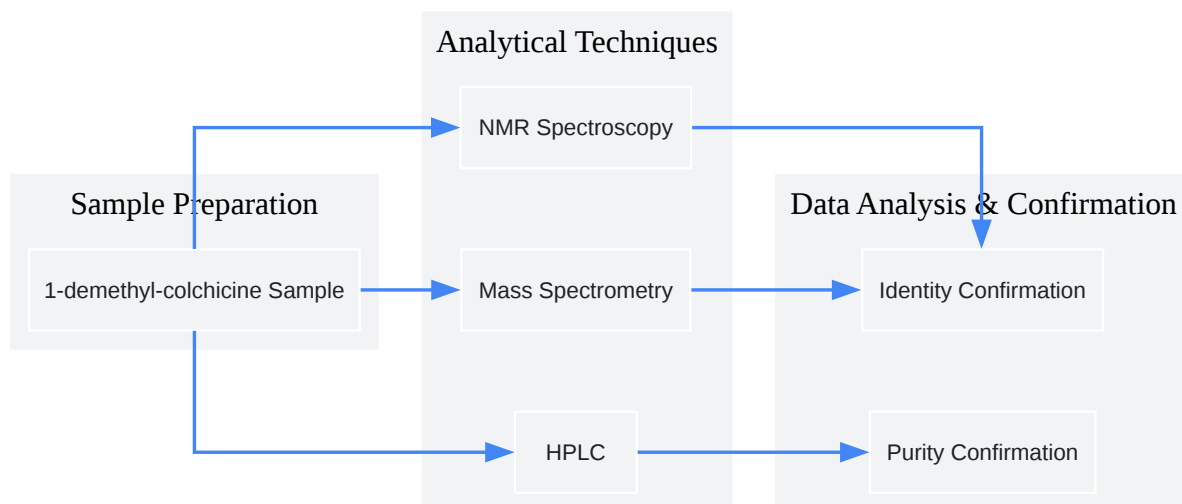
Table 2: Comparison of IC_{50} Values of Selected Tubulin Inhibitors

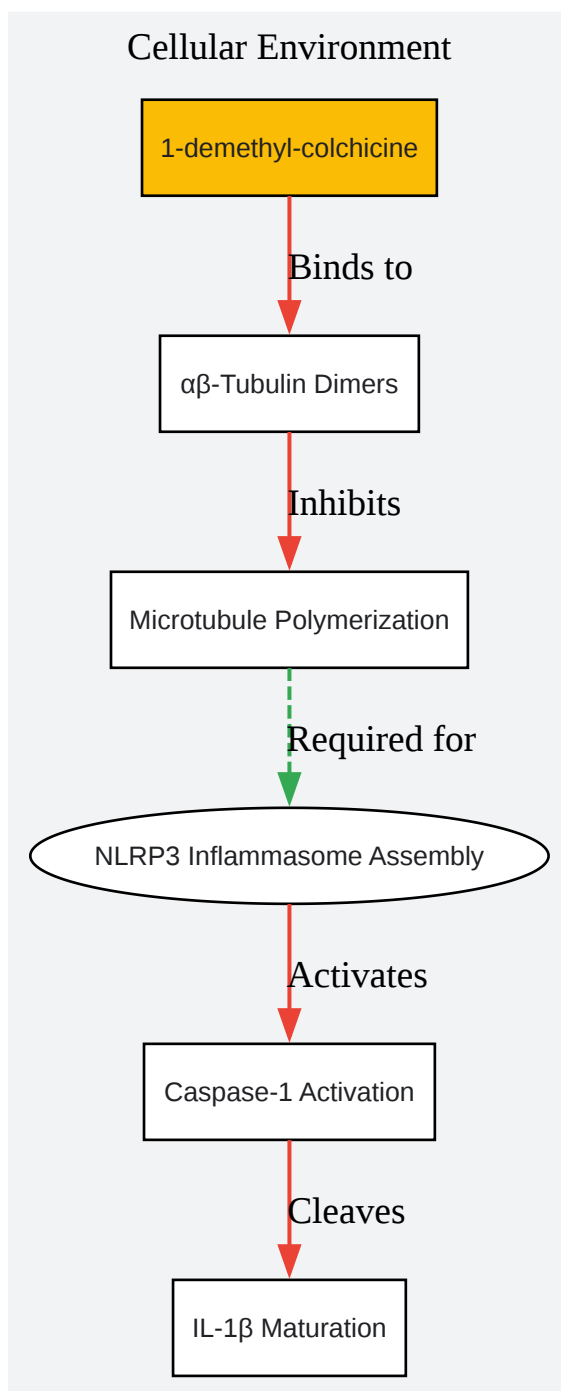
Compound	Target/Assay	IC ₅₀ (μM)	Reference
Colchicine	Tubulin Polymerization	2.3	[4]
Combretastatin A-4 (CA-4)	Tubulin Polymerization	2.9	[5]
Sit-1 (CA-4 analogue)	Tubulin Polymerization	9.5	[5]
St. 45 (Quinoline derivative)	Tubulin Polymerization	12.38	[6]
St. 54 (Naphthalene- chalcone derivative)	Tubulin Polymerization	~8	[6]

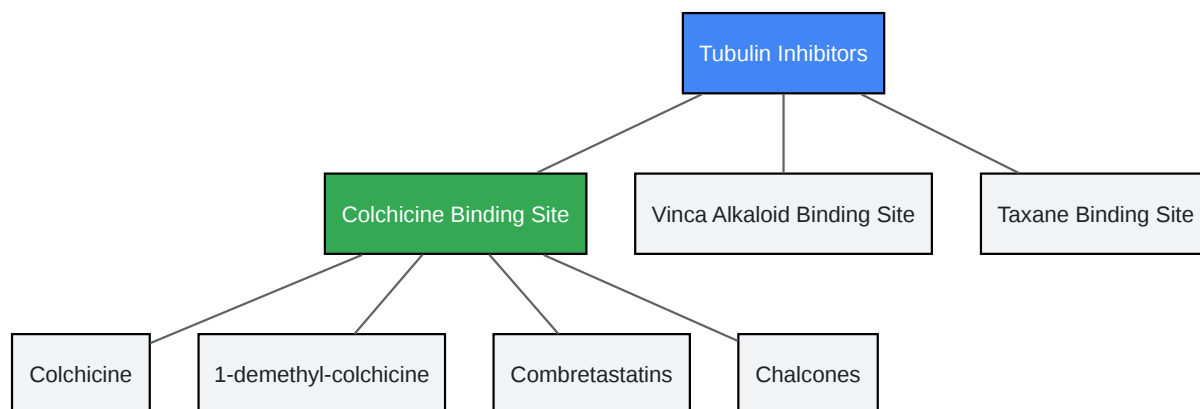
Note: IC₅₀ values can vary depending on the specific experimental conditions and cell lines used.

Visualizing the Experimental Workflow and Biological Context

Diagram 1: Experimental Workflow for Purity and Identity Confirmation







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References

- 1. Synthesis and Antiproliferative Screening Of Novel Analogs of Regioselectively Demethylated Colchicine and Thiocolchicine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. universaar.uni-saarland.de [universaar.uni-saarland.de]
- 3. Toxic plants-Detection of colchicine in a fast systematic clinical toxicology screening using liquid chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Identification of potential tubulin polymerization inhibitors by 3D-QSAR, molecular docking and molecular dynamics - RSC Advances (RSC Publishing) DOI:10.1039/C7RA04314G [pubs.rsc.org]
- 6. Recent Advances of Tubulin Inhibitors Targeting the Colchicine Binding Site for Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
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